Hck-IN-1: Application Notes and Protocols for Researchers

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Compound of Interest	
Compound Name:	*Hck-IN-1*
CAS No.:	*1473404-51-1*
Cat. No.:	*B2905939*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hck-IN-1 is a selective, cell-permeable inhibitor of Hematopoietic Cell Kinase (Hck) that demonstrates potent anti-retroviral activity. It functions as a direct antagonist of the HIV-1 Nef accessory factor, a key virulence determinant in AIDS pathogenesis. **Hck-IN-1** disrupts the interaction between Nef and Hck, a Src-family tyrosine kinase, thereby inhibiting Nef-dependent viral replication and pathogenesis. This document provides detailed application notes, experimental protocols, and purchasing information for **Hck-IN-1** to support its use in research and drug development.

Supplier and Purchasing Information

A variety of suppliers offer **Hck-IN-1** for research purposes. The following table summarizes purchasing information from several prominent vendors. Please note that pricing and availability are subject to change and should be confirmed with the respective supplier.

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Supplier	Catalog Number	Available Quantities	Purity
MedChemExpress	HY-125028	1 mg, 5 mg, 10 mg, 50 mg, 100 mg	98.05%
TargetMol	T11538	1 mg, 5 mg, 10 mg, 25 mg	>98%
AOBIOUS	AOB39570	5 mg, 10 mg, 25 mg, 50 mg, 100 mg	>98%
Universal Biologicals	E2834-5mg	5 mg	Not specified
GlpBio	GC39570	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	>98%
BioHippo	BHB20402250	1 mL, 1 mg, 2 mg, 5 mg	Not specified
Selleck Chemicals	E2834	Not specified	99.81%
Immunomart	HY-125028	1 mg, 5 mg, 10 mg, 50 mg, 100 mg, 10mM/1mL	98.53%

Biological Activity and Quantitative Data

Hck-IN-1 is a diphenylpyrazolo compound that selectively inhibits the Nef-dependent activation of Hck.[1] It has demonstrated broad activity against various HIV-1 Nef variants.[1]

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Target	Assay	IC_{50}	Reference
Nef:Hck Complex	In vitro kinase assay	2.8 µM	[1]
Hck (alone)	In vitro kinase assay	>20 µM	[1]
c-Src	In vitro kinase assay	>20 µM	[2]
Lck	In vitro kinase assay	>20 µM	
Lyn	In vitro kinase assay	>20 µM	
Wild-type HIV-1 Replication	Cell-based assay	100-300 nM	
HIV-1 Nef Chimeras Replication	CEM-T4 cells	~300 nM	

Signaling Pathways

Hck is a member of the Src family of non-receptor tyrosine kinases and is primarily expressed in hematopoietic cells. It plays a crucial role in various cellular processes, including immune cell signaling, inflammation, and cell growth. In the context of HIV-1 infection, the viral Nef protein usurps Hck signaling to promote viral replication and pathogenesis.

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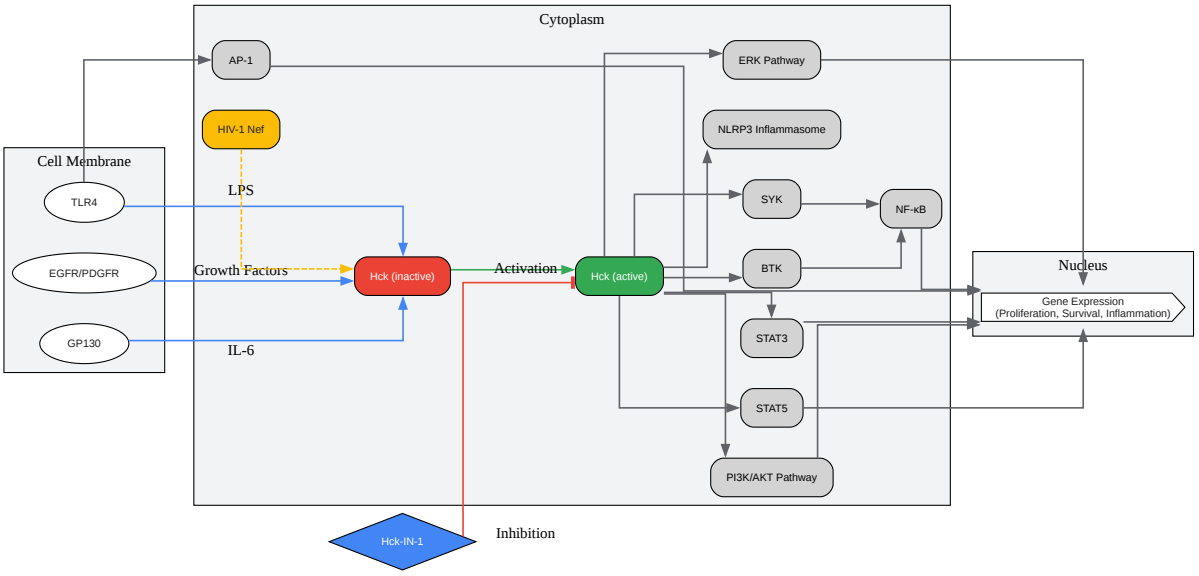

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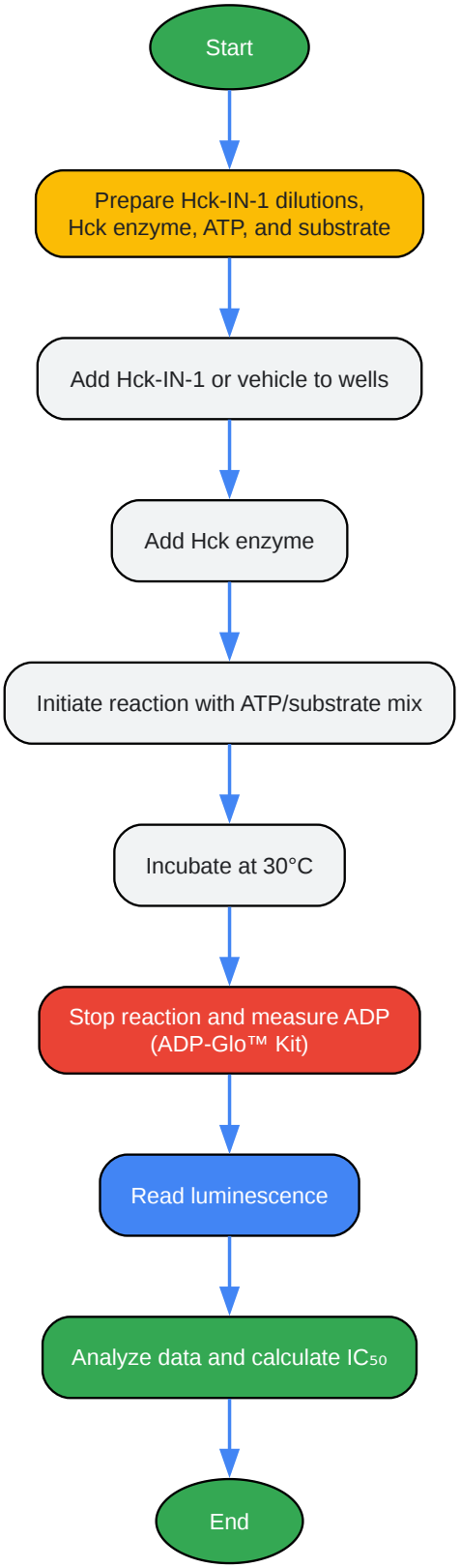

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References

- 1. Effector kinase coupling enables high-throughput screens for direct HIV-1 Nef antagonists with antiretroviral activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Effector Kinase Coupling Enables High-Throughput Screens for Direct HIV-1 Nef Antagonists with Anti-retroviral Activity - PMC [pmc.ncbi.nlm.nih.gov]
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